

Application Note: Fremy's Salt as a Standard in EPR Spectroscopy

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Compound of Interest

Compound Name: POTASSIUM
NITROSODISULFONATE

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Audience: Researchers, scientists, and drug development professionals.

Introduction to Fremy's Salt as an EPR Standard

Electron Paramagnetic Resonance (EPR), also known as Electron Spin Resonance (ESR), is a powerful spectroscopic technique for studying chemical species with unpaired electrons.

Accurate and reproducible EPR measurements rely on the use of stable and well-characterized standards. Fremy's salt, the common name for **potassium nitrosodisulfonate** ($K_2[ON(SO_3)_2]$), is a long-lived inorganic free radical that serves as an excellent standard for EPR spectroscopy, particularly in aqueous solutions.^[1]

Its utility stems from several key properties:

- **High Stability:** It is a persistent radical, especially in weakly alkaline aqueous solutions (pH 9-10).
- **Simple, Well-Defined Spectrum:** In solution, it exhibits a sharp and intense three-line EPR spectrum of equal intensity, arising from the hyperfine coupling of the unpaired electron with the nitrogen nucleus (^{14}N , nuclear spin $I=1$).^[1]
- **Water Solubility:** Its high solubility in water makes it an ideal standard for biological and aqueous-phase chemical studies.

Fremy's salt is primarily used as a standard for two critical purposes:

- **g-Factor Calibration:** To accurately determine the magnetic field and thus the g-factor of an unknown paramagnetic species.
- **Spin Quantification:** To determine the absolute concentration of spins in a sample by comparing the integrated intensity of the unknown's EPR signal to a calibration curve generated from known concentrations of Fremy's salt.^[2]

Quantitative Data and Spectral Properties

The EPR spectral parameters of Fremy's salt in an aqueous solution are well-characterized. These values are essential for its use as a reliable standard.

Parameter	Symbol	Typical Value (in aqueous solution)	Unit	Notes
Isotropic g-factor	g_iso	~2.0055	Dimensionless	Typical for nitroxide radicals in a polar, protic environment. The exact value can have minor variations depending on the solvent.
Isotropic Hyperfine Coupling Constant (Nitrogen)	a_N	~1.30	mT	Corresponds to a splitting of ~13.0 Gauss. This value represents the spacing between the three spectral lines.[1]
Nuclear Spin (Nitrogen)	I	1	Dimensionless	The I=1 spin of the ¹⁴ N nucleus splits the EPR signal into 2I+1 = 3 lines.
Spectral Appearance	-	Three sharp lines	-	The lines are of equal height and width (1:1:1 intensity ratio) in dilute, non-viscous solutions.

Experimental Protocols

Protocol for Preparation and Handling of Fremy's Salt Standard

Caution: Solid Fremy's salt can decompose spontaneously and should be handled with care. It is sensitive to acidic conditions.

Materials:

- **Potassium nitrosodisulfonate** (Fremy's salt) solid
- High-purity deionized water
- Buffer solution, pH 9.0 (e.g., 50 mM borate buffer)
- Volumetric flasks and precision pipettes
- EPR sample tubes (e.g., quartz capillaries or flat cells)

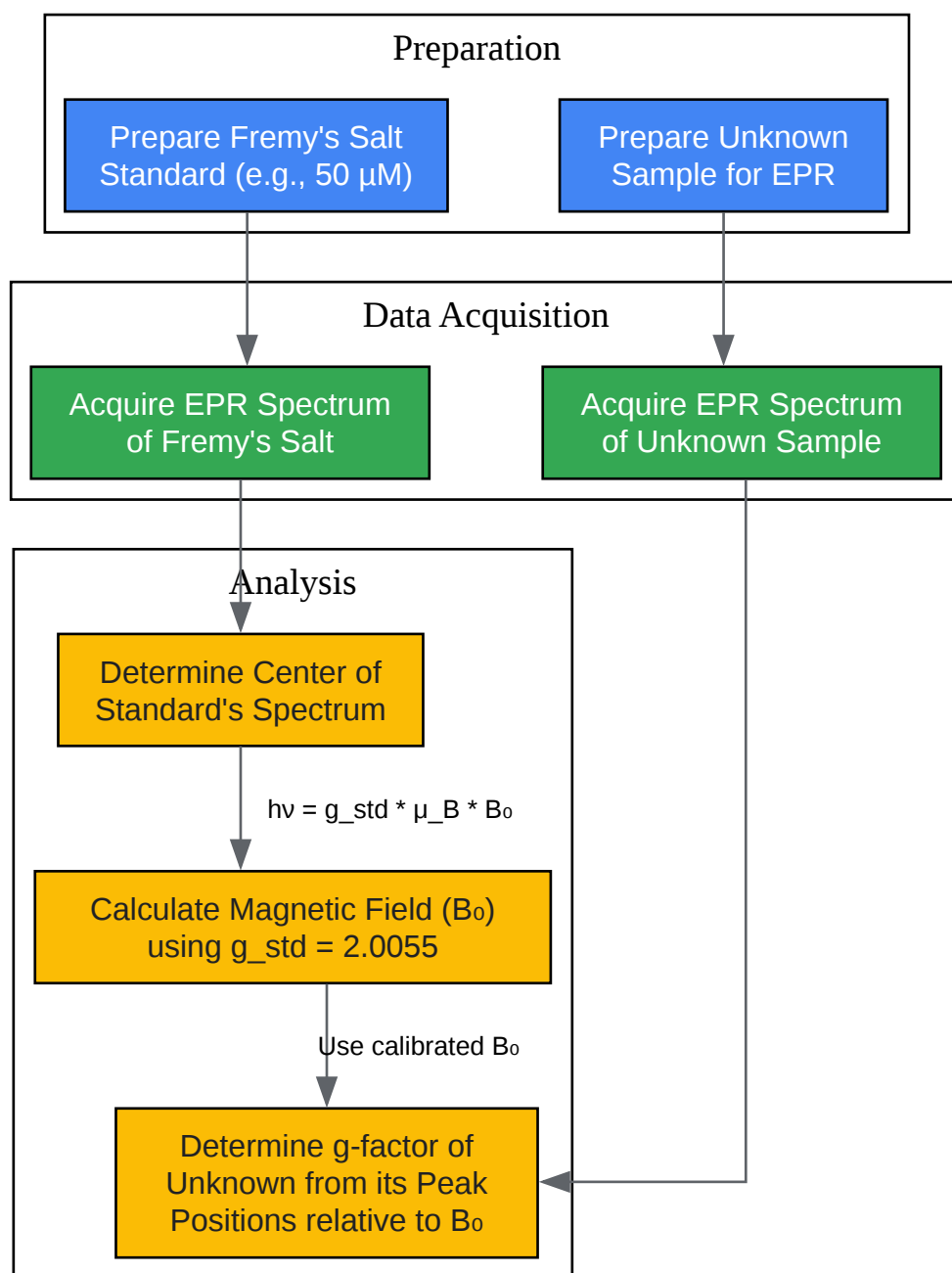
Procedure:

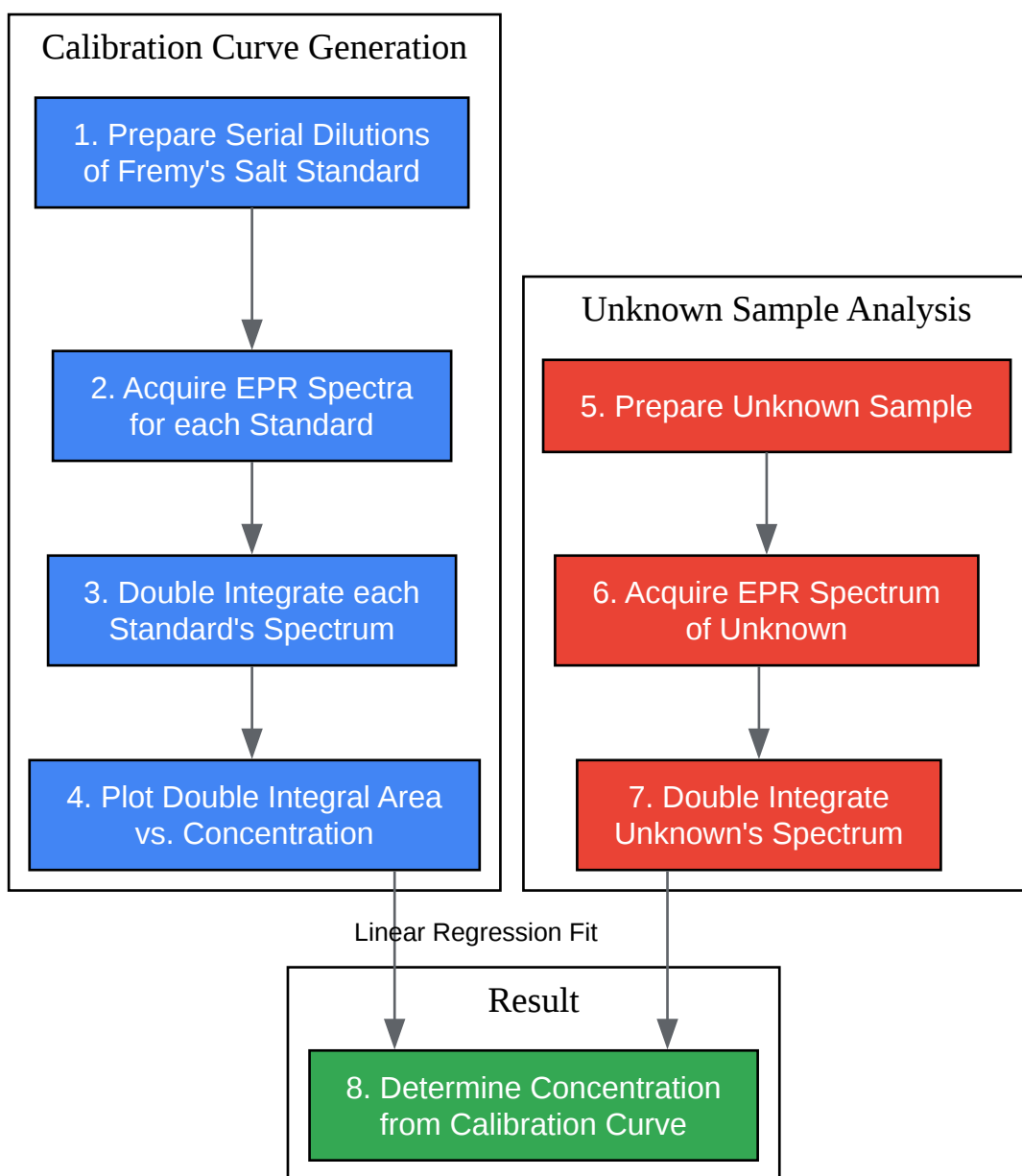
- Stock Solution Preparation:
 - Accurately weigh a small amount of solid Fremy's salt (e.g., 2.7 mg to make 10 mL of a 1 mM solution; MW \approx 270.3 g/mol).
 - Dissolve the solid in the pH 9.0 buffer in a volumetric flask to create a 1 mM stock solution. The solution should be a characteristic bright violet color.
 - Wrap the flask in aluminum foil to protect it from light.
- Storage and Stability:
 - Store the stock solution at 4°C in the dark.
 - For optimal stability, especially for long-term storage, prepare the solution in a weakly alkaline buffer (pH 9-10). Aqueous solutions are less stable under acidic or strongly alkaline conditions.

- It is recommended to prepare fresh solutions daily for the most accurate quantitative work.
- Working Standards Preparation:
 - Prepare a series of working standards by serial dilution of the 1 mM stock solution with the same buffer. Typical concentrations for a calibration curve might range from 1 μM to 100 μM .

Protocol for g-Factor Calibration

This protocol describes a workflow for using Fremy's salt to calibrate the g-factor of an unknown sample.





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References

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